

Physical properties like boiling point and density of (4-Fluorophenylethynyl)trimethylsilane.

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Compound of Interest

Compound Name: (4-Fluorophenylethynyl)trimethylsilane

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Technical Guide: Physicochemical Properties of (4-Fluorophenylethynyl)trimethylsilane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical properties of **(4-Fluorophenylethynyl)trimethylsilane**, a valuable intermediate in organic synthesis. The document outlines its boiling point and density, supported by generalized experimental protocols for their determination. Additionally, a detailed visualization of its common synthetic pathway, the Sonogashira coupling reaction, is provided to offer a comprehensive understanding for research and development applications.

Core Physical Properties

(4-Fluorophenylethynyl)trimethylsilane is a fluorinated organosilane compound with applications in the synthesis of more complex molecules, particularly in the fields of medicinal chemistry and materials science. A summary of its key physical properties is presented below.

Data Presentation

Property	Value	Conditions
Boiling Point	40 °C	at 0.1 mmHg[1][2]
Density	0.948 g/mL	at 25 °C[1][2]

Experimental Protocols

While specific experimental details for the determination of the physical properties of **(4-Fluorophenylethynyl)trimethylsilane** are not extensively published, the following sections describe generalized and widely accepted methodologies for measuring the boiling point of liquids under vacuum and the density of liquid organic compounds.

Determination of Boiling Point under Reduced Pressure

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For compounds that decompose at their atmospheric boiling point or have very high boiling points, the measurement is conducted under reduced pressure (vacuum).

Methodology: Thiele Tube Method under Vacuum

- **Sample Preparation:** A small sample of the liquid (a few milliliters) is placed into a small test tube. A capillary tube, sealed at one end, is inverted and placed into the test tube containing the sample.
- **Apparatus Setup:** The test tube assembly is attached to a thermometer. This setup is then placed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil or silicone oil) to ensure uniform heating. The Thiele tube is connected to a vacuum source, and the pressure is adjusted to the desired value (e.g., 0.1 mmHg).
- **Heating and Observation:** The Thiele tube is gently heated. As the temperature rises, air trapped in the capillary tube will be expelled, followed by a steady stream of vapor bubbles from the sample as it begins to boil.
- **Boiling Point Determination:** Heating is discontinued once a continuous stream of bubbles is observed. As the apparatus cools, the bubbling will slow down and stop. The temperature at

which the liquid is drawn back into the capillary tube is recorded as the boiling point at that specific pressure.[3][4][5]

Determination of Density

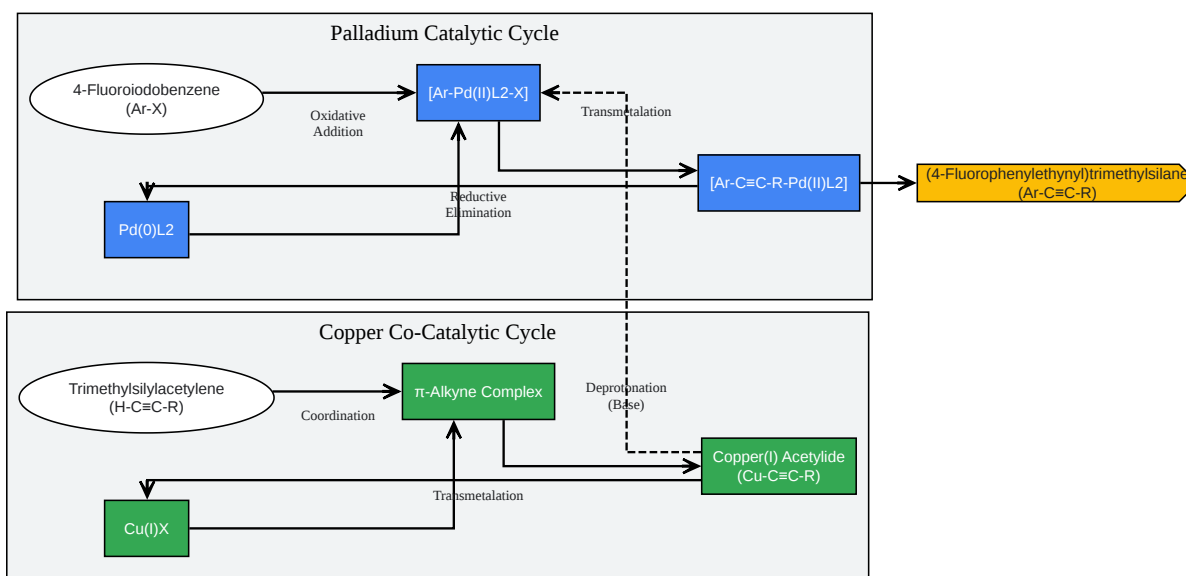
The density of a substance is its mass per unit volume. For liquids, this is typically measured using a pycnometer or by accurately measuring the mass of a known volume.

Methodology: Mass and Volume Measurement

- **Mass of Empty Container:** The mass of a clean, dry graduated cylinder or pycnometer is accurately measured using an analytical balance.
- **Volume of Liquid:** A specific volume of the liquid is carefully transferred into the graduated cylinder. The volume is read from the bottom of the meniscus.
- **Mass of Container and Liquid:** The mass of the graduated cylinder or pycnometer containing the liquid is then measured.
- **Calculation:** The mass of the liquid is determined by subtracting the mass of the empty container from the mass of the container with the liquid. The density is then calculated by dividing the mass of the liquid by its volume.[6][7] For higher precision, a pycnometer is used, which is a flask with a specific, accurately known volume.[6]

Synthesis Pathway Visualization

(4-Fluorophenylethynyl)trimethylsilane is commonly synthesized via a Sonogashira coupling reaction. This cross-coupling reaction forms a carbon-carbon bond between a terminal alkyne and an aryl or vinyl halide, catalyzed by palladium and copper complexes.[8][9][10]



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Caption: Catalytic cycles of the Sonogashira coupling reaction.

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